

Technical Whitepaper: Diisononyl Azelate (DINA) – Physicochemical Profiling & Application Science

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Compound of Interest

Compound Name: Diisononyl azelate

CAS No.: 71850-10-7

Cat. No.: B12657575

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Executive Summary: The Low-Temperature Specialist

Diisononyl Azelate (DINA) represents a critical niche in the family of aliphatic ester plasticizers.^{[1][2]} Unlike the ubiquitous phthalates (e.g., DINP) or the standard-bearer for low-temperature applications, Di-2-ethylhexyl azelate (DOZ), DINA offers a tailored balance of low volatility and extreme low-temperature flexibility.

For the drug development and medical device sectors, DINA is of particular interest as a non-phthalate process aid and plasticizer. Its molecular architecture—derived from a C9 dicarboxylic acid and C9 branched alcohols—provides a "steric shield" that minimizes migration while maintaining the high free volume necessary for soft, flexible medical-grade PVC and elastomers.

This guide provides an autonomous, data-driven profile of DINA, moving from molecular synthesis to practical analytical protocols.

Molecular Architecture & Synthesis Logic

Chemical Identity[2][3][4][5][6]

- IUPAC Name: Bis(7-methyloctyl) nonanedioate (representative isomer)[2]
- CAS Number: 71850-10-7 (General category for **Diisononyl azelate**)[2][3]
- Molecular Formula:
[2]
- Molecular Weight: ~440.7 g/mol [2]

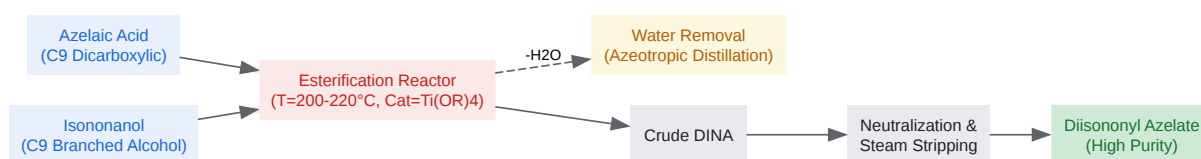
The Synthesis Pathway

DINA is synthesized via the Fischer Esterification of Azelaic Acid (derived from the ozonolysis of oleic acid) and Isononanol (produced via hydroformylation of octenes).[2]

Why this matters:

- Azelaic Acid (C9): The odd-carbon backbone imparts lower melting points and better flexibility than even-carbon analogs (like Sebacic acid, C10) due to the "odd-even effect" in crystal packing.
- Isononanol (C9): The branching inhibits crystallization, ensuring the plasticizer remains liquid at sub-zero temperatures.[2]

Visualization: Synthesis Workflow



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Figure 1: Industrial synthesis pathway for **Diisononyl Azelate**, highlighting the critical water removal step to drive equilibrium.

Physicochemical Profile

The following data aggregates experimental values and homologous series extrapolations (where specific DINA data is proprietary) to provide a working profile for formulation.

Table 1: Core Physical Properties[2]

Property	Value (Typical)	Unit	Significance in Application
Physical State	Clear, Oily Liquid	-	Ease of handling/pumping.[2] [4]
Density (20°C)	0.915 – 0.930	g/cm ³	Lower than phthalates (0.97); offers volumetric cost savings.[2]
Viscosity (20°C)	18 – 25	mPa·s	Low viscosity aids in rapid plastisol de-aeration.[2]
Boiling Point	> 260	°C	Indicates high thermal stability for processing.[2][4]
Flash Point	> 210	°C	Safety margin for high-temp extrusion/molding.[2] [5]
Acid Value	< 0.1	mg KOH/g	Critical for hydrolytic stability and electrical properties.[2]
Refractive Index	1.445 – 1.450		Quality control index; lower than aromatics. [2]
Solubility (Water)	< 0.01	%	Hydrophobic nature prevents leaching in aqueous environments.[2]
Pour Point	-60 to -68	°C	The Hero Metric: Ensures flexibility in

cryogenic medical
storage.[2]

The "Free Volume" Mechanism

DINA functions by inserting itself between polymer chains (e.g., PVC). The bulky isononyl groups force the polymer chains apart, increasing Free Volume.

- **Lubricity:** The aliphatic azelate backbone acts as a lubricant, reducing internal friction.
- **Efficiency:** DINA is slightly less efficient than DOZ (due to higher MW), meaning slightly more is needed for the same hardness, but this is offset by lower volatility.

Material Compatibility & Performance

Polymer Interaction

- **PVC (Polyvinyl Chloride):** Primary use.[2][6][7] DINA is "highly compatible" but often used as a secondary plasticizer (10-30% of total plasticizer) to boost low-temp performance without compromising structural integrity.[2]
- **Rubbers (NBR, CR):** Used to prevent hardening in seals and gaskets exposed to cold.

Migration Resistance

In medical devices (e.g., blood bags, tubing), migration of plasticizer into fluids is a safety risk.

- **DINA vs. DOZ:** DINA's higher molecular weight (~440 vs 412) reduces its diffusion coefficient.[2] It migrates slower than Dioctyl Azelate.[2]
- **DINA vs. Phthalates:** While aliphatic esters generally migrate faster than rigid phthalates, DINA's branched structure creates a "velcro effect," tangling with the polymer matrix more effectively than linear esters.

Analytical Characterization Protocols

For researchers validating a new batch of DINA, the following protocols are mandatory.

Protocol A: Determination of Acid Value (Hydrolytic Stability)

High acid values indicate degradation or incomplete synthesis, leading to poor shelf life.

- Reagents: 0.1N KOH in Ethanol (standardized), Phenolphthalein indicator, Neutralized Solvent Mixture (Ethanol/Toluene 1:1).
- Procedure:
 - Weigh 10g (0.01g) of DINA sample into a 250mL Erlenmeyer flask.
 - Add 50mL of neutralized solvent mixture.^[2] Dissolve completely.
 - Add 3-5 drops of Phenolphthalein.^[2]
 - Titrate with 0.1N KOH until a pink color persists for 15 seconds.
- Calculation:
^[2]^[8]
 - = Normality of KOH
 - = Volume of KOH (mL)
 - = Weight of sample (g)
- Acceptance Criteria: Value must be < 0.1 mg KOH/g.

Protocol B: GC-MS Identification

To distinguish DINA from DOZ or Phthalates.

- Column: DB-5ms or equivalent (30m x 0.25mm ID).^[2]
- Carrier: Helium @ 1.0 mL/min.^[2]

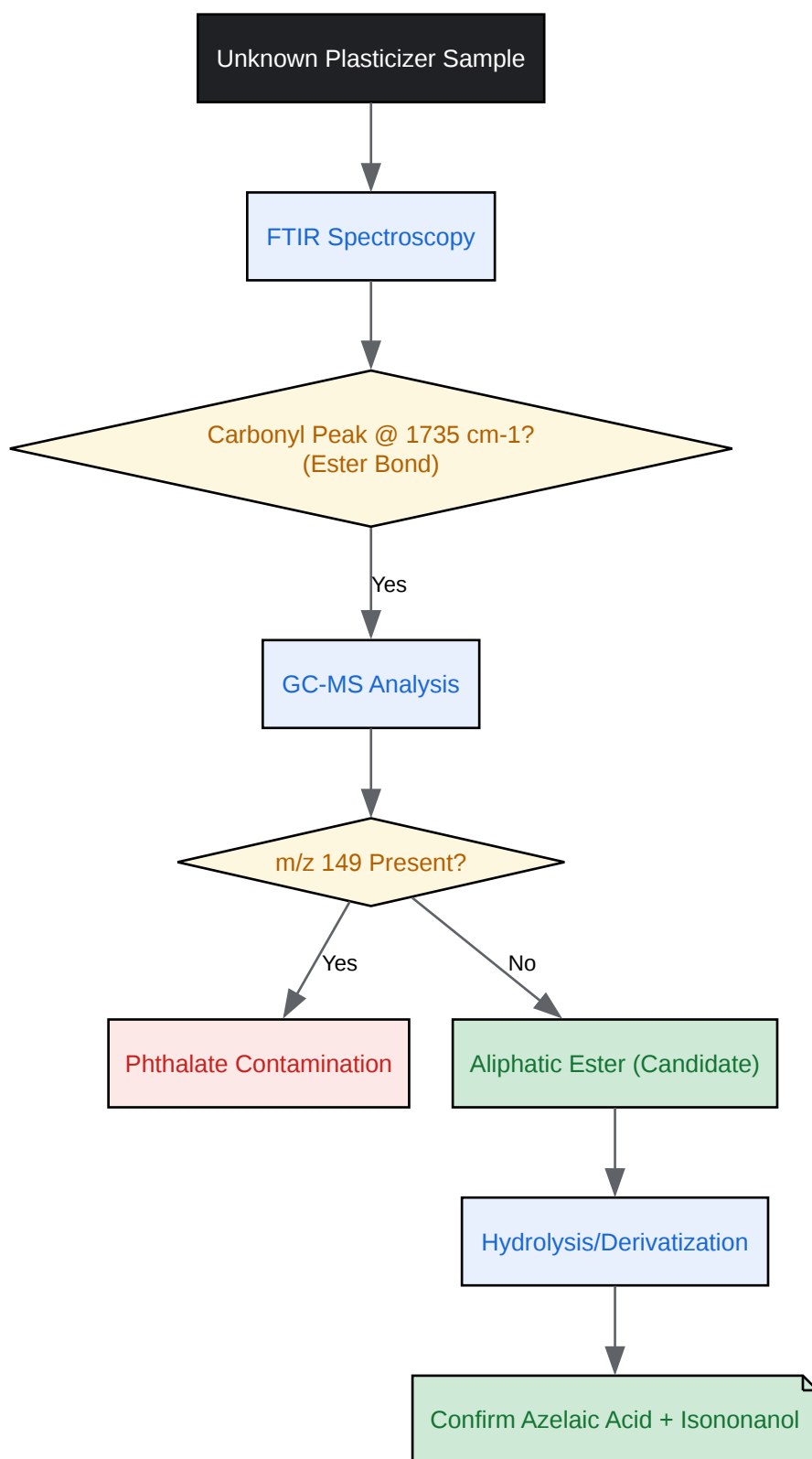
- Temp Program: 100°C (1 min)

20°C/min

300°C (hold 10 min).

- Detection:
 - DINA: Look for fragments characteristic of azelaic acid diesters (m/z 152, 171) and the isononyl chain.[\[2\]](#)
 - Phthalates: Dominant peak at m/z 149 (phthalic anhydride ion).[\[2\]](#) Absence of m/z 149 confirms non-phthalate status.

Visualization: Analytical Decision Tree



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Figure 2: Analytical workflow for verifying DINA identity and purity.

Toxicology & Safety in Medical Applications

Biocompatibility Profile

- **Systemic Toxicity:** Azelates are generally considered to have low acute toxicity.[2] They are metabolized via hydrolysis into the alcohol and azelaic acid (a naturally occurring dicarboxylic acid found in wheat/rye and produced endogenously).[2]
- **Carcinogenicity:** Unlike DEHP (a phthalate), DINA is not classified as a CMR (Carcinogenic, Mutagenic, Reprotoxic) substance under REACH.
- **Skin Irritation:** Minimal to non-irritating.[2]

Regulatory Status

- **Food Contact:** Often listed in positive lists (e.g., FDA 21 CFR 175.105 for adhesives, check specific sections for indirect food additives).
- **Medical Devices:** Used in Class I and II devices (tubing, masks) where "DEHP-free" claims are required.

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- To cite this document: BenchChem. [Technical Whitepaper: Diisononyl Azelate (DINA) – Physicochemical Profiling & Application Science]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b12657575/docs#technical-whitepaper-diisononyl-azelate-dina-physicochemical-profiling-application-science>]

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